

Verification of 2-amino-N,N-dimethylacetamide Molecular Weight: A Technical Guide

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Compound of Interest

Compound Name: **2-amino-N,N-dimethylacetamide**

Cat. No.: **B112170**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **2-amino-N,N-dimethylacetamide**, complete with verification methodologies. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and scientific investigation.

Core Data Presentation

The molecular properties of **2-amino-N,N-dimethylacetamide** are summarized in the table below. This information is compiled from reputable chemical databases and suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ N ₂ O	PubChem [2] , ChemScene [3]
Molecular Weight	102.14 g/mol	PubChem [2] , 001CHEMICAL [1] , ChemScene [3]
Monoisotopic Mass	102.079312947 Da	PubChem [2]
CAS Number	1857-19-8	001CHEMICAL [1] , ChemScene [3]

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The following is a generalized protocol for the verification of the molecular weight of **2-amino-N,N-dimethylacetamide** using mass spectrometry. This method provides high accuracy and sensitivity.

Objective: To experimentally verify the molecular weight of a sample of **2-amino-N,N-dimethylacetamide**.

Materials:

- **2-amino-N,N-dimethylacetamide** sample
- High-performance liquid chromatography (HPLC)-grade solvent (e.g., acetonitrile, methanol, or water)
- Volumetric flasks and pipettes
- Mass spectrometer (e.g., with Electrospray Ionization - ESI)

Procedure:

- **Sample Preparation:**
 - Accurately weigh a small amount of the **2-amino-N,N-dimethylacetamide** sample.
 - Dissolve the sample in a suitable HPLC-grade solvent to a known concentration (e.g., 1 mg/mL).
 - Further dilute the stock solution to a concentration appropriate for the mass spectrometer being used (typically in the $\mu\text{g/mL}$ to ng/mL range).
- **Instrument Setup:**
 - Calibrate the mass spectrometer using a standard calibration compound to ensure mass accuracy.

- Set the ion source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to optimal conditions for the ionization of the analyte. For **2-amino-N,N-dimethylacetamide**, positive ion mode ESI is expected to be effective due to the presence of amino groups.
- Sample Infusion and Data Acquisition:
 - Introduce the prepared sample solution into the mass spectrometer via direct infusion or through a liquid chromatography system.
 - Acquire the mass spectrum over a relevant mass-to-charge (m/z) range. For **2-amino-N,N-dimethylacetamide**, a range of m/z 50-200 should be sufficient.
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule, $[M+H]^+$. For **2-amino-N,N-dimethylacetamide** (MW = 102.14), this peak should appear at an m/z of approximately 103.15.
 - Other adducts, such as the sodium adduct $[M+Na]^+$ ($m/z \approx 125.13$), may also be observed.
 - Compare the experimentally determined m/z value with the theoretically calculated value. The high-resolution mass measurement should be within a few parts per million (ppm) of the theoretical mass.

Visualization of Experimental Workflow

The logical flow of the molecular weight verification process is depicted in the following diagram.



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